

Physical properties of 5-Bromooctan-4-ol (e.g., boiling point, melting point)

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Compound of Interest

Compound Name: 5-Bromooctan-4-ol

Cat. No.: B15460786

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In-Depth Technical Guide to the Physical Properties of 5-Bromooctan-4-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the known physical properties of **5-Bromooctan-4-ol**. Due to a lack of extensive published experimental data for this specific compound, this document outlines the available molecular information. Furthermore, it details standardized experimental protocols for the determination of key physical properties, namely boiling and melting points, which are critical for the characterization of chemical entities in research and development. A logical workflow for these experimental determinations is also presented.

Molecular and Physical Properties of 5-Bromooctan-4-ol

While specific experimental data for the boiling and melting points of **5-Bromooctan-4-ol** are not readily available in the current body of scientific literature, its fundamental molecular properties have been established. These are crucial for any theoretical estimation or experimental design.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ BrO	[1]
Molecular Weight	209.12 g/mol	[1]
CAS Number	61539-74-0	[1][2]

Experimental Protocols for Physical Property Determination

The following sections describe standard laboratory procedures for determining the boiling and melting points of an organic compound like **5-Bromooctan-4-ol**.

Determination of Melting Point

This protocol is applicable if **5-Bromooctan-4-ol** is a solid at room temperature.

Objective: To determine the temperature range over which the solid phase of a substance transitions to the liquid phase.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of the crystalline organic compound is placed on a clean, dry watch glass. The sample is finely powdered using a mortar and pestle to ensure uniform packing.

- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Approximate Melting Point Determination:** The heating rate is initially set to a rapid increase (10-20 °C per minute) to quickly determine an approximate melting point range.
- **Accurate Melting Point Determination:** The apparatus is allowed to cool. A new sample is prepared and the heating rate is adjusted to a slow increase (1-2 °C per minute) as the temperature approaches the previously determined approximate melting point.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. This process is typically repeated to ensure accuracy.

Determination of Boiling Point (Distillation Method)

This protocol is applicable if **5-Bromooctan-4-ol** is a liquid at room temperature.

Objective: To determine the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath

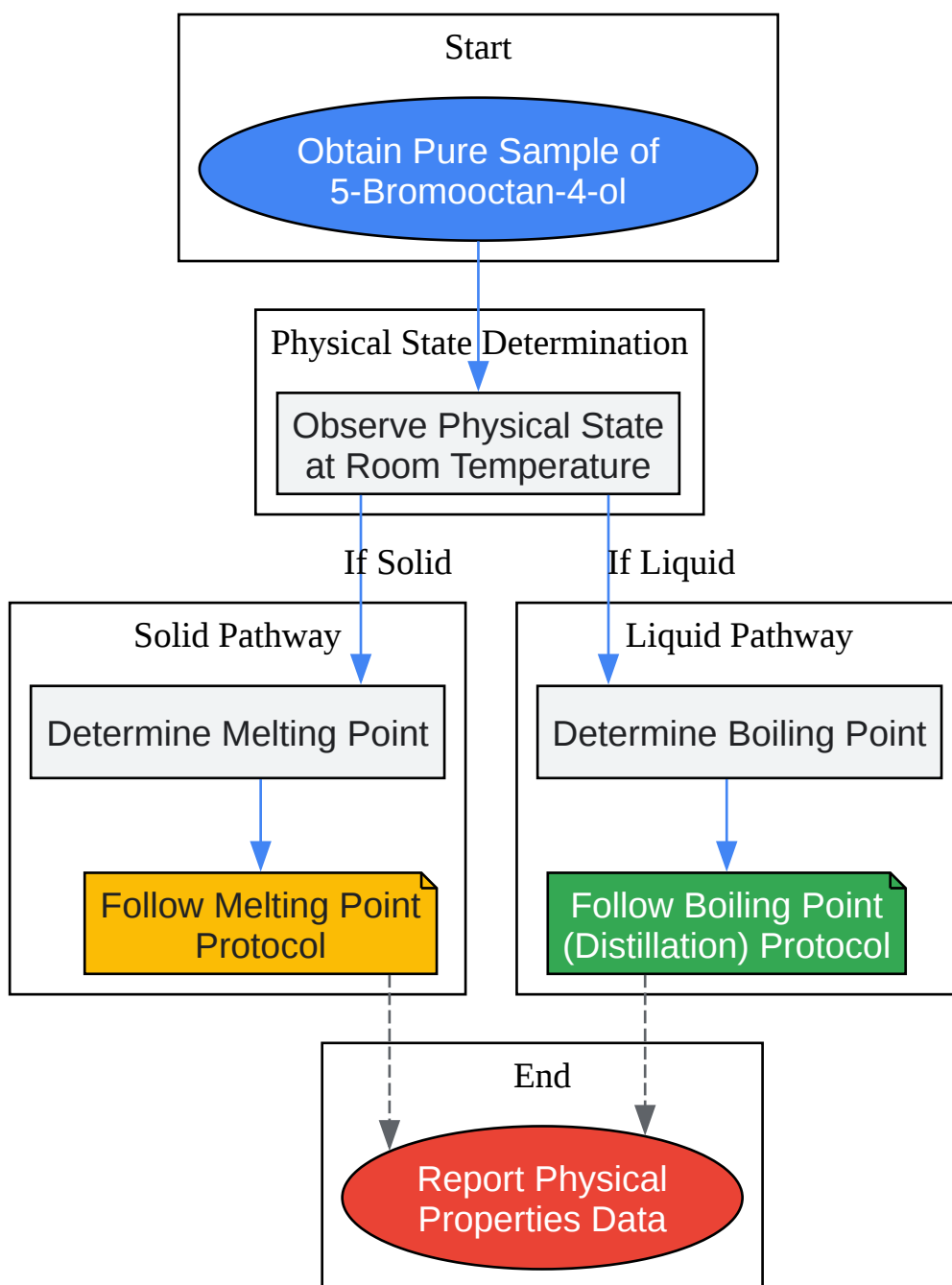
- Boiling chips
- Clamps and stand

Procedure:

- **Apparatus Assembly:** A simple distillation apparatus is assembled. The distillation flask is filled to approximately two-thirds of its volume with the liquid sample, and a few boiling chips are added to ensure smooth boiling.
- **Thermometer Placement:** The thermometer is placed in the distillation head such that the top of the thermometer bulb is level with the bottom of the side arm leading to the condenser. This ensures that the recorded temperature is that of the vapor in equilibrium with the boiling liquid.
- **Heating:** The distillation flask is heated gently. The heating rate is controlled to maintain a slow and steady distillation rate, typically one to two drops of distillate per second.
- **Temperature Reading:** The temperature is recorded when it stabilizes. This stable temperature, observed while the liquid is boiling and condensing, is the boiling point of the substance at the recorded atmospheric pressure.
- **Pressure Correction:** If the atmospheric pressure during the experiment is not at standard sea-level pressure (760 mmHg), the observed boiling point may be corrected using a nomograph or the Clausius-Clapeyron equation.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental characterization of the physical state and key physical properties of a novel or uncharacterized compound such as **5-Bromooctan-4-ol**.



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Caption: Workflow for the determination of the physical properties of **5-Bromooctan-4-ol**.

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